

Application Notes and Protocols for Evaluating the Repellent Effect of Cedar Oil

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Compound of Interest

Compound Name: *Cedar oil*

Cat. No.: *B1164890*

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Introduction

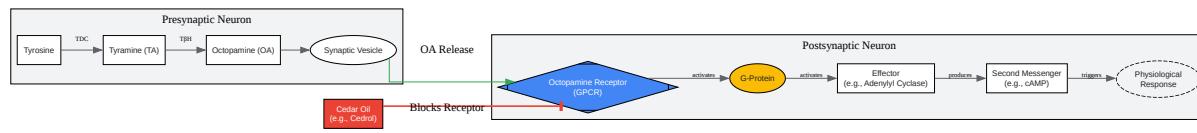
Cedarwood oil, an essential oil derived from various species of cedar trees (*Juniperus* and *Cedrus* spp.), has a long history of use as a natural insect repellent.^[1] Its efficacy stems from a complex mixture of bioactive compounds, primarily sesquiterpenes like cedrol and cedrene, which exhibit insecticidal and repellent properties against a range of arthropods, including mosquitoes, ticks, ants, and moths.^{[1][2][3]} The U.S. Environmental Protection Agency (EPA) recognizes cedarwood oil as a minimum-risk pesticide, highlighting its potential as a safer alternative to synthetic repellents.^[1]

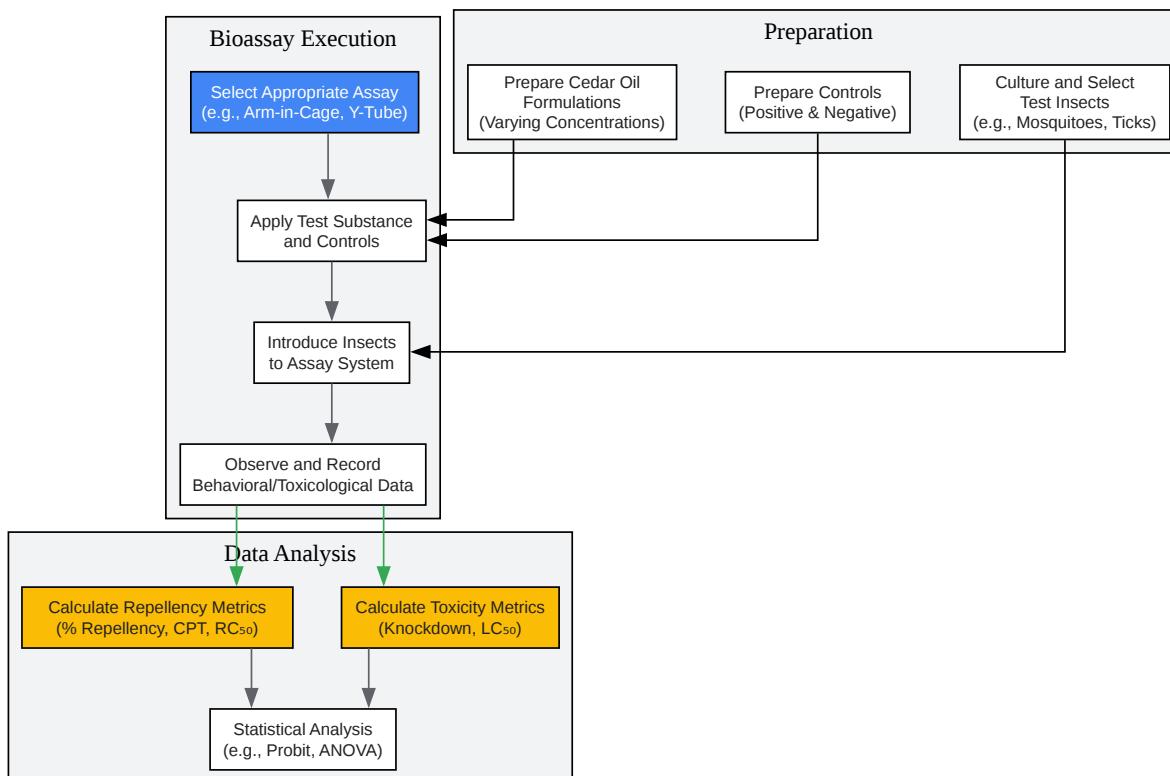
The primary mode of action of **cedar oil** involves the disruption of octopamine neurotransmitter pathways in insects. Octopamine is crucial for regulating heart rate, movement, metabolism, and behavior.^{[4][5]} **Cedar oil** components can block octopamine receptors, leading to disorientation, disruption of feeding, and ultimately death.^[4] Other mechanisms include dehydration by breaking down the insect's exoskeleton and suffocation by interfering with respiratory functions.^{[4][6]}

These application notes provide detailed protocols for standardized laboratory assays to quantify the repellent and toxic effects of **cedar oil** formulations. The methodologies described include the Arm-in-Cage test for flying insects, the Y-Tube Olfactometer for spatial repellency, and the Vertical Climb Bioassay for crawling arthropods like ticks.

Mechanism of Action: Octopamine Receptor Disruption

Cedar oil's repellent and insecticidal activity is significantly attributed to its interaction with the octopamine signaling pathway in insects. This pathway is analogous to the noradrenaline/adrenaline system in vertebrates.^[7] When cedar oil components, such as cedrol, bind to octopamine receptors (OARs), they disrupt the normal signal transduction, leading to adverse physiological and behavioral effects.



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